

Application Note: Determination of Sodium Carbonate Purity by Titration

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Compound of Interest

Compound Name: *disodium;carbonate*

Cat. No.: *B15948890*

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Introduction

Sodium carbonate (Na_2CO_3), a key chemical compound used in various industries including pharmaceuticals, glass manufacturing, and chemical synthesis, must meet stringent purity requirements. Titration is a fundamental and widely used analytical method for accurately determining the purity of sodium carbonate. This application note details the principles and protocols for the titrimetric analysis of sodium carbonate purity.

Principle

The purity of sodium carbonate is determined by titrating a known weight of the sample with a standardized solution of a strong acid, typically hydrochloric acid (HCl). The reaction proceeds in two stages:

- **First Equivalence Point:** Sodium carbonate reacts with HCl to form sodium bicarbonate.
$$\text{Na}_2\text{CO}_3 + \text{HCl} \rightarrow \text{NaHCO}_3 + \text{NaCl}$$
- **Second Equivalence Point:** Sodium bicarbonate further reacts with HCl to form carbonic acid, which then decomposes to carbon dioxide and water.
$$\text{NaHCO}_3 + \text{HCl} \rightarrow \text{H}_2\text{CO}_3 + \text{NaCl}$$
$$\rightarrow \text{H}_2\text{O} + \text{CO}_2 + \text{NaCl}$$

The overall reaction is: $\text{Na}_2\text{CO}_3 + 2\text{HCl} \rightarrow 2\text{NaCl} + \text{H}_2\text{O} + \text{CO}_2$ ^{[1][2]}

The endpoint of the titration can be determined using a suitable indicator or potentiometrically. The purity of the sodium carbonate is calculated based on the stoichiometry of the reaction, the volume and concentration of the titrant used, and the initial mass of the sample.

Two primary indicator-based methods are commonly employed: the single indicator method and the double indicator method.

- **Single Indicator Method:** This method involves titrating the sodium carbonate solution directly to the second equivalence point ($\text{pH} \approx 3.8$) using an indicator that changes color in the acidic range, such as methyl orange or bromocresol green.^{[3][4]} To improve accuracy, the solution is often boiled near the endpoint to expel dissolved carbon dioxide, which can interfere with the indicator's color change.^{[3][4][5]}
- **Double Indicator Method:** This method utilizes two indicators, phenolphthalein and methyl orange, to determine the two separate equivalence points.^{[6][7][8]} Phenolphthalein is used to detect the first endpoint (conversion of carbonate to bicarbonate, $\text{pH} \approx 8.3$), and then methyl orange is added to the same solution to detect the second endpoint (conversion of bicarbonate to carbonic acid).^{[6][8]} This method is particularly useful for analyzing mixtures of sodium carbonate and sodium hydroxide or sodium bicarbonate.^{[8][9][10]}

Experimental Protocols

Protocol 1: Single Indicator Titration Method

This protocol describes the determination of sodium carbonate purity using a single indicator.

1. Reagents and Materials

- Sodium Carbonate (anhydrous, analytical grade for standard)
- Hydrochloric Acid (HCl), ~0.1 M solution
- Methyl Orange Indicator solution (0.1% in water) or Bromocresol Green Indicator^{[3][4]}
- Distilled/Deionized Water

- Analytical Balance
- Burette (50 mL)
- Pipette (25 mL)
- Volumetric flasks (250 mL)
- Erlenmeyer flasks (250 mL)
- Heating plate

2. Standardization of 0.1 M HCl Solution

- Dry primary standard anhydrous sodium carbonate at 270°C for one hour and cool in a desiccator.[\[5\]](#)
- Accurately weigh approximately 0.2 g of the dried sodium carbonate into a 250 mL Erlenmeyer flask.
- Dissolve the sodium carbonate in about 50 mL of distilled water.
- Add 2-3 drops of methyl orange indicator to the solution. The solution will turn yellow.[\[2\]](#)
- Titrate the sodium carbonate solution with the prepared HCl solution until the color changes from yellow to a faint pink/orange.[\[2\]](#)[\[5\]](#)
- Record the volume of HCl used.
- Repeat the titration at least two more times for accuracy.
- Calculate the exact molarity of the HCl solution.

3. Titration of the Sodium Carbonate Sample

- Accurately weigh about 0.5 g of the sodium carbonate sample to be tested into a 250 mL Erlenmeyer flask.[\[3\]](#)
- Dissolve the sample in approximately 50 mL of distilled water.

- Add 2-3 drops of methyl orange indicator.
- Titrate with the standardized HCl solution until the first perceptible color change from yellow to reddish-pink.[3]
- To enhance the sharpness of the endpoint, boil the solution for 2-3 minutes to expel dissolved CO₂. The color may revert to yellow.[3][4]
- Cool the flask to room temperature and continue the titration dropwise until the reddish-pink color reappears and is stable.[3][5]
- Record the total volume of HCl used.
- Repeat the procedure for a total of three determinations.

4. Calculation of Purity

The percentage purity of sodium carbonate is calculated using the following formula:

$$\% \text{ Purity} = (V_{\text{HCl}} \times M_{\text{HCl}} \times \text{Molar Mass}_{\text{Na}_2\text{CO}_3} \times 100) / (2 \times \text{Mass}_{\text{sample}})$$

Where:

- V_{HCl} = Volume of HCl used in liters
- M_{HCl} = Molarity of the standardized HCl solution
- $\text{Molar Mass}_{\text{Na}_2\text{CO}_3} = 105.99 \text{ g/mol}$
- $\text{Mass}_{\text{sample}}$ = Mass of the sodium carbonate sample in grams
- The factor of 2 in the denominator is due to the 1:2 mole ratio between Na₂CO₃ and HCl.[1]

Protocol 2: Double Indicator Titration Method

This protocol is suitable for analyzing mixtures containing sodium carbonate.

1. Reagents and Materials

- Same as Protocol 1, with the addition of Phenolphthalein indicator solution (0.1% in 50% ethanol).

2. Standardization of HCl Solution

- Follow the same procedure as in Protocol 1.

3. Titration of the Sodium Carbonate Sample

- Accurately weigh and dissolve the sodium carbonate sample as described in Protocol 1.
- Add 2-3 drops of phenolphthalein indicator. The solution should turn pink.
- Titrate with the standardized HCl solution until the pink color disappears. Record this volume as V_1 . This corresponds to the conversion of all carbonate to bicarbonate.
- To the same solution, add 2-3 drops of methyl orange indicator. The solution will turn yellow.
- Continue the titration with the HCl solution until the color changes to a stable reddish-pink. Record the total volume of HCl used from the beginning of the titration as V_2 .
- The volume of HCl required to titrate the bicarbonate (originally from the carbonate) is ($V_2 - V_1$).

4. Calculation of Purity

The volume of HCl equivalent to the total sodium carbonate is $2 \times V_1$. Therefore, the purity can be calculated as:

$$\% \text{ Purity} = (2 \times V_1 \times M_{\text{HCl}} \times \text{Molar Mass}_{\text{Na}_2\text{CO}_3} \times 100) / (2 \times \text{Mass}_{\text{sample}})$$

Alternatively, using the second endpoint:

$$\% \text{ Purity} = (V_2 \times M_{\text{HCl}} \times \text{Molar Mass}_{\text{Na}_2\text{CO}_3} \times 100) / (2 \times \text{Mass}_{\text{sample}})$$

Data Presentation

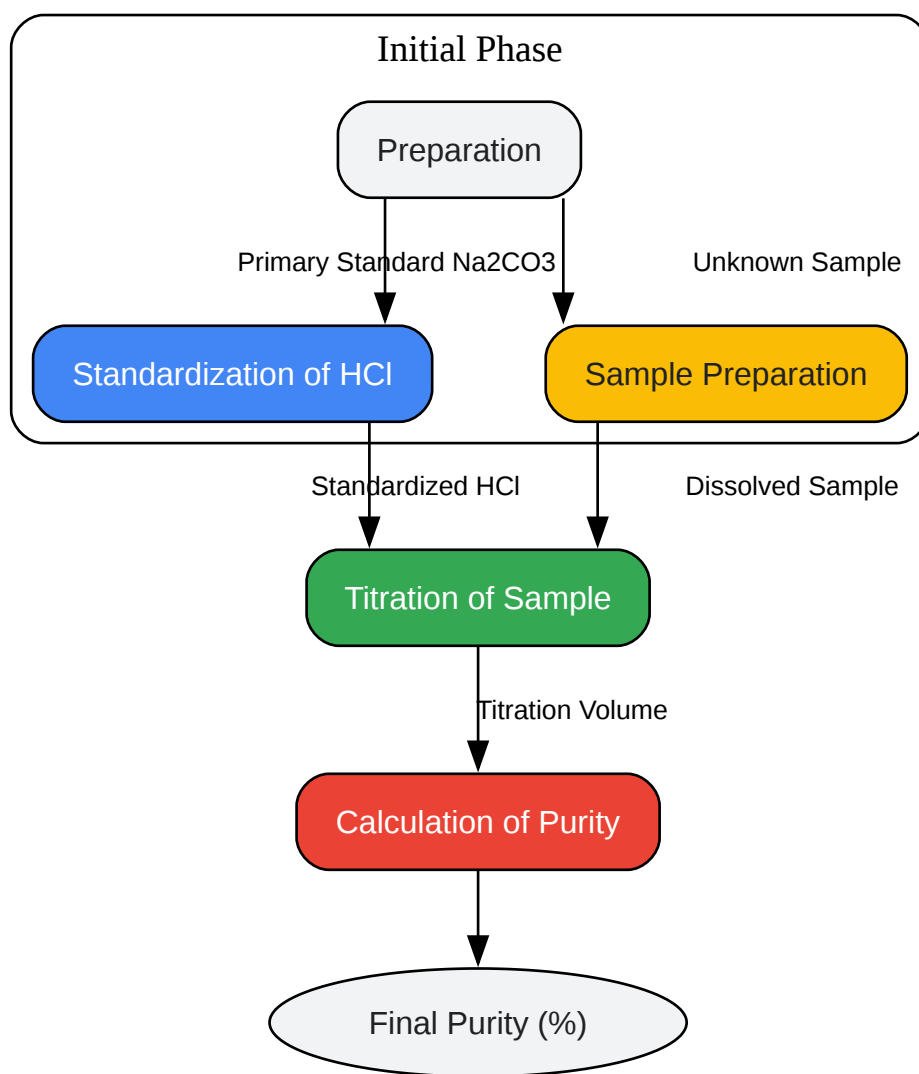
Table 1: Example Data for Standardization of HCl

Trial	Mass of Na_2CO_3 (g)	Final Burette Reading (mL)	Initial Burette Reading (mL)	Volume of HCl (mL)
1	0.2015	37.50	0.10	37.40
2	0.2032	37.85	0.25	37.60
3	0.2021	37.65	0.15	37.50
Average	37.50			

Table 2: Example Data for Purity Determination of Sodium Carbonate Sample

Trial	Mass of Sample (g)	Final Burette Reading (mL)	Initial Burette Reading (mL)	Volume of HCl (mL)
1	0.5012	46.80	0.20	46.60
2	0.5035	47.15	0.35	46.80
3	0.5024	46.90	0.25	46.65
Average	46.68			

Mandatory Visualization



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Caption: Workflow for determining sodium carbonate purity.

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- To cite this document: BenchChem. [Application Note: Determination of Sodium Carbonate Purity by Titration]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15948890/docs#application-note-determination-of-sodium-carbonate-purity-by-titration>]

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